

Identity of C₁₄H₁₈BrN₅O₂ as a Research Tool Remains Ambiguous

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Compound of Interest

Compound Name: C₁₄H₁₈BrN₅O₂

Cat. No.: B12631912

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Initial investigations into the chemical formula **C₁₄H₁₈BrN₅O₂** have revealed that it does not correspond to a single, well-defined research tool. Instead, this molecular formula is associated with multiple distinct chemical compounds, none of which are prominently featured in scientific literature as a standalone research agent.

Several chemical suppliers list compounds with the molecular formula **C₁₄H₁₈BrN₅O₂** in their catalogs, often without an assigned CAS number or detailed application information. For instance, entities such as "5-bromo-N-[[[butan-2-yl]carbamoyl]amino]-7..." and "4-(4-bromopyrazol-1-yl)-N-(3,5-dimethyl-1,2-oxazol-4..." are cited as having this formula. Furthermore, the formula has been associated with "N-Nitroso Brompheniramine Impurity 3," a substance related to the antihistamine Brompheniramine.

The lack of a singular, recognized compound with extensive research applications makes it impossible to provide detailed application notes, experimental protocols, or quantitative data as requested. The creation of such specific documentation requires a substantial body of published research, which appears to be absent for a compound solely identified by its molecular formula **C₁₄H₁₈BrN₅O₂**.

To proceed with this request, a more specific identifier for the compound of interest is required. Researchers, scientists, and drug development professionals are encouraged to provide a common name, CAS number, or a reference to a relevant scientific publication. This information is crucial for accurately identifying the intended research tool and subsequently gathering the necessary data to fulfill the detailed requirements of the original request. Without

this clarification, any attempt to generate application notes or protocols would be speculative and likely inaccurate.

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